

A Comparative Guide to Validated Questionnaires for Assessing Fluoride Knowledge

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of validated questionnaires designed to assess knowledge about **fluoride**. The information is intended to assist researchers, scientists, and drug development professionals in selecting the most appropriate instrument for their specific needs. This document outlines the experimental protocols for the validation of these questionnaires and presents their psychometric properties in a clear, comparative format.

Overview of Assessed Questionnaires

Two primary validated questionnaires are compared in this guide:

- **Fluoride Knowledge Questionnaire (FKQ):** Developed to estimate the knowledge of dentists, dental students, and other health personnel regarding **fluoride** use.^{[1][2][3][4]}
- **Population-Based Knowledge, Attitudes, and Practices-Questionnaire on Fluoride (PBKAP-QF):** A robust 19-item questionnaire designed to assess the knowledge, attitudes, and practices related to **fluoride** exposure in the general population.^[5]

Quantitative Data Summary

The following table summarizes the key psychometric properties of the FKQ and PBKAP-QF, providing a quantitative comparison of their validity and reliability.

Psychometric Property	Fluoride Knowledge Questionnaire (FKQ)	Population-Based Knowledge, Attitudes, and Practices-Questionnaire on Fluoride (PBKAP-QF)
Number of Items	13[1][3][4]	19 (reduced from an initial 41) [5]
Target Audience	Dentists, dental students, and health personnel[1][2][3][4]	General population[5]
Content Validity	Assessed by a dentist and chemical expert in the fluoride field.[2]	Content Validity Index (CVI) based on expert feedback; I-CVI ranging from 0.80 to 1.00. [5]
Construct Validity	Confirmatory Factor Analysis (CFA) Fit Indices:- Comparative Fit Index (CFI): 0.941- Tucker-Lewis Index (TLI): 0.927- Root Mean Square Error of Approximation (RMSEA): 0.075[1][3][4]	Factor Analysis:- Kaiser-Meyer-Olkin (KMO): 0.848- Bartlett's Test: $\chi^2 = 6860.978$, $df = 156$, $p < 0.01$ - Three constructs extracted with factor loadings > 0.5 [5]
Reliability (Internal Consistency)	Cronbach's Alpha: 0.68[1][3][4]	Cronbach's Alpha: Ranged from 0.88 to 0.90[5]

Experimental Protocols

This section details the methodologies employed in the validation of the FKQ and PBKAP-QF.

Fluoride Knowledge Questionnaire (FKQ) Validation Protocol

The development and validation of the FKQ involved a multi-step process to ensure its psychometric soundness.[2][6]

- Questionnaire Development: A panel of experts elaborated the initial set of questions.[2]

- Expert's Technical Evaluation: A dentist and a chemical expert with specialization in **fluoride** reviewed the questions for technical accuracy and relevance.[2]
- General Evaluation by an Expert Committee: A broader committee of experts evaluated each item individually for clarity, coherence, and accessibility.[3]
- Linguistic Evaluation: The questionnaire underwent a linguistic review to ensure clarity and comprehensibility.[6]
- Psychometric Evaluation:
 - Sample: The questionnaire was administered to 456 dentists, dental students, and other health personnel.[1][2][6]
 - Data Collection: An electronic version of the questionnaire was distributed via social media platforms using a snowball sampling method.[2][6]
 - Statistical Analysis:
 - Confirmatory Factor Analysis (CFA): A unidimensional categorical indicators model was used to test the model adjustment.[1] The fit indices (CFI, TLI, and RMSEA) were used to assess the internal structure.[2]
 - Reliability: Cronbach's alpha coefficient was calculated to estimate the internal consistency of the 13 items.[1][3][4]

Population-Based Knowledge, Attitudes, and Practices-Questionnaire on Fluoride (PBKAP-QF) Validation Protocol

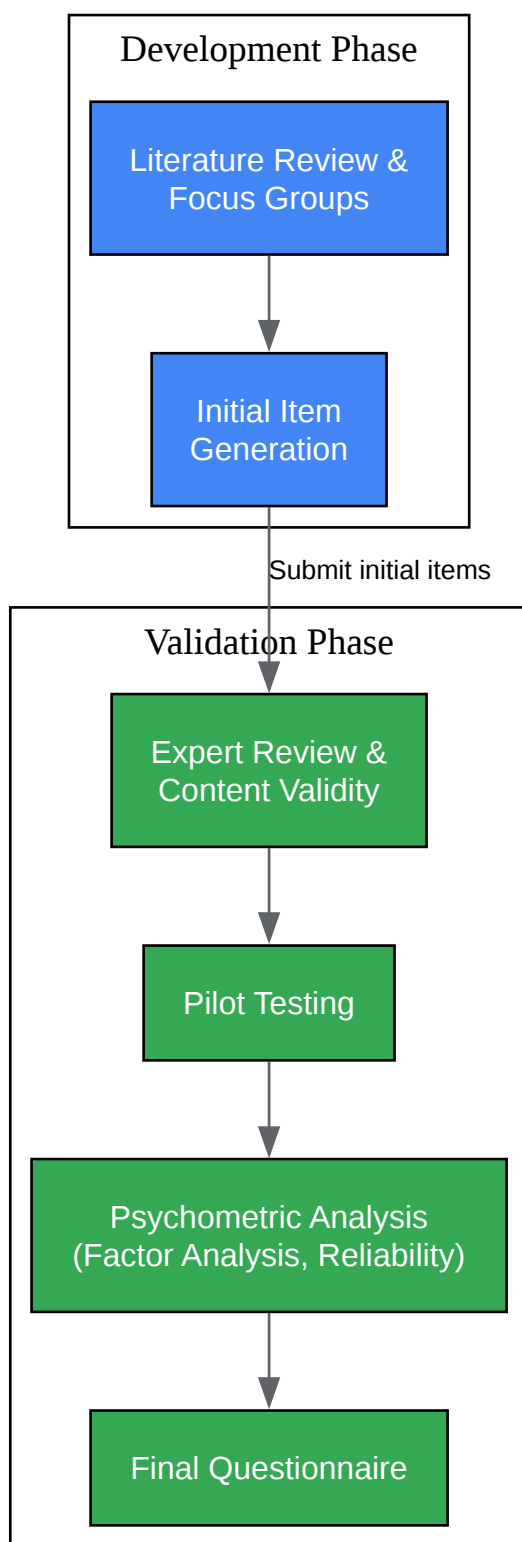
The PBKAP-QF was developed and validated to be a robust tool for assessing **fluoride**-related knowledge, attitudes, and practices in the general population.[5]

- Questionnaire Construction: The initial 41-item questionnaire was constructed based on an extensive literature review and focus group discussions.[5]
- Content Validity:

- Expert Review: A panel of experts reviewed the initial 41 items, which were then reduced to 25 items based on their feedback.[\[5\]](#)
- Content Validity Index (CVI): The CVI was calculated to assess the content validity of the items.[\[5\]](#)
- Final Tool Validation:
 - Sample: A total of 300 responses were collected for the final validation.[\[5\]](#)
 - Statistical Analysis (using IBM SPSS v. 27 and IBM AMOS v. 26):
 - Factor Analysis:
 - The suitability of the data for factor analysis was confirmed using the Kaiser-Meyer-Olkin (KMO) measure and Bartlett's test.[\[5\]](#)
 - Factor analysis was performed to extract the underlying constructs of the questionnaire.[\[5\]](#)
 - Reliability: Cronbach's alpha was calculated to demonstrate the internal consistency of the final 19-item questionnaire.[\[5\]](#)
 - Confirmatory Factor Analysis (CFA): CFA was conducted to confirm the good model fit of the final questionnaire.[\[5\]](#)

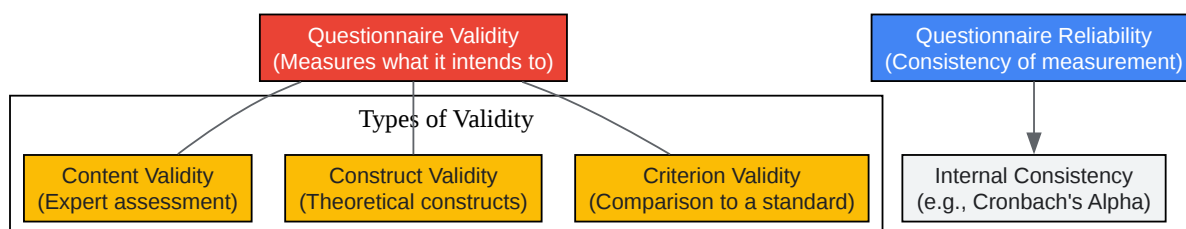
Visualizations

The following diagrams illustrate the typical workflow for questionnaire validation and the hierarchical relationship of key validation concepts.



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Figure 1. A generalized workflow for the development and validation of a knowledge assessment questionnaire.



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Figure 2. Logical relationship between key concepts in questionnaire validation.

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References

- 1. scite.ai [scite.ai]
- 2. Development and validation of a questionnaire about fluoride knowledge - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Development and validation of a questionnaire about fluoride knowledge - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Development and Psychometric Validation of Population-Based Knowledge Attitudes and Practices-Questionnaire on Fluoride (PBKAP-QF) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. scielo.br [scielo.br]
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